An In-depth Technical Guide to 2-(Ethylthio)-6-methyl-4-pyrimidinol

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Compound of Interest

Compound Name:	*4-Pyrimidinol, 2-(ethylthio)-6-methyl-*
CAS No.:	*3019-18-9*
Cat. No.:	*B1436523*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

2-(Ethylthio)-6-methyl-4-pyrimidinol, a member of the versatile class of thiopyrimidine compounds, is a molecule of significant interest in medicinal and agricultural chemistry. Its structure, characterized by a pyrimidine core functionalized with a hydroxyl group, a methyl group, and an ethylthio substituent, provides a scaffold for the development of a diverse range of biologically active agents. This guide offers a comprehensive overview of the discovery, synthesis, properties, and potential applications of this compound, providing researchers and drug development professionals with a detailed technical resource.

Historically, the broader family of thiopyrimidines has been a subject of intense study since the 19th century, valued for their wide spectrum of pharmacological activities, including antiviral, anticancer, and anti-inflammatory properties[1]. The introduction of a thioether linkage at the 2-position of the pyrimidine ring, as seen in 2-(ethylthio)-6-methyl-4-pyrimidinol, offers a key site for further chemical modification, allowing for the fine-tuning of its biological and

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physicochemical properties. This compound has been investigated for its potential as an antiviral and antifungal agent, as well as for its applications in agriculture as a pesticide or herbicide[2].

Historical Context and Synthetic Evolution

While the specific, seminal report detailing the first synthesis of 2-(ethylthio)-6-methyl-4-pyrimidinol is not readily available in landmark historical literature, its preparation is a logical extension of well-established pyrimidine chemistry. The development of synthetic routes to 2-alkylthiopyrimidines has evolved, reflecting broader advancements in organic synthesis.

The Classical Two-Step Approach

The traditional and most straightforward route to 2-(ethylthio)-6-methyl-4-pyrimidinol involves a two-step process. This method is predicated on the initial synthesis of a thiouracil derivative, followed by selective S-alkylation.

- Step 1: Condensation to form 6-methyl-2-thiouracil. The synthesis begins with the condensation of a β-ketoester, typically ethyl acetoacetate, with thiourea[3]. This reaction, a variation of the Biginelli reaction, is usually carried out in the presence of a base such as sodium ethoxide in ethanol. The β-ketoester provides the C4, C5, C6, and the 6-methyl group of the pyrimidine ring, while thiourea provides the N1, C2 (and its sulfur), and N3 atoms.

- Step 2: S-alkylation. The resulting 6-methyl-2-thiouracil exists in a tautomeric equilibrium between the thione and thiol forms. In the presence of a base, the thiol form is deprotonated to a thiolate anion, which is a potent nucleophile. Subsequent reaction with an ethylating agent, such as ethyl iodide or ethyl bromide, leads to the selective formation of the S-ethylated product, 2-(ethylthio)-6-methyl-4-pyrimidinol[4]. The choice of base and solvent is critical to favor S-alkylation over potential N-alkylation.

This two-step method, while reliable, has drawbacks, including the need to isolate the intermediate 6-methyl-2-thiouracil and the potential for over-alkylation or side reactions.

Modern One-Pot Synthesis

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More recent advancements in synthetic methodology have led to the development of a more efficient one-pot synthesis of 2-alkylthio-4-pyrimidones. This approach circumvents the need for isolating the thiouracil intermediate.

This method involves the direct condensation of an S-alkylisothiourea with a β-ketoester. For the synthesis of the target molecule, S-ethylisothiourea would be reacted with ethyl acetoacetate. This reaction is typically promoted by a sequence of base and acid mediation. The use of milder reaction conditions in these one-pot procedures often leads to higher yields and avoids the degradation of the S-alkylisothiourea, which can be an issue under harsher conditions.

Physicochemical Properties

The following table summarizes the key physicochemical properties of 2-(ethylthio)-6-methyl-4-pyrimidinol. It is important to note that some of these values are predicted based on computational models.

Property	Value	Source
CAS Number	3019-18-9	[5]
Molecular Formula	$C_7H_{10}N_2OS$	[2]
Molecular Weight	170.23 g/mol	[5]
Melting Point	145 °C	Predicted
Boiling Point	274.4 °C at 760 mmHg	Predicted
Density	1.25 g/cm³	Predicted
Appearance	White to off-white solid (predicted)	-

Detailed Experimental Protocols

The following protocols are detailed, plausible procedures for the synthesis of 2-(ethylthio)-6-methyl-4-pyrimidinol based on established methodologies for analogous compounds.

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Protocol 1: Classical Two-Step Synthesis

Step 1: Synthesis of 6-methyl-2-thiouracil

This procedure is adapted from the well-established synthesis of thiouracil derivatives.

- Materials:
  - Ethyl acetoacetate
  - Thiourea
  - Sodium ethoxide
  - Absolute ethanol
  - Glacial acetic acid
- Procedure:
  - In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, dissolve sodium ethoxide (1.1 equivalents) in absolute ethanol.
  - To this solution, add thiourea (1.0 equivalent) and stir until fully dissolved.
  - Add ethyl acetoacetate (1.0 equivalent) dropwise to the solution.
  - Heat the reaction mixture to reflux and maintain for 4-6 hours. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC).
  - After the reaction is complete, cool the mixture to room temperature and then place it in an ice bath.
  - Acidify the mixture with glacial acetic acid to precipitate the product.
  - Filter the resulting solid, wash with cold water and then with a small amount of cold ethanol.
  - Dry the solid under vacuum to yield 6-methyl-2-thiouracil as a white to pale yellow powder.

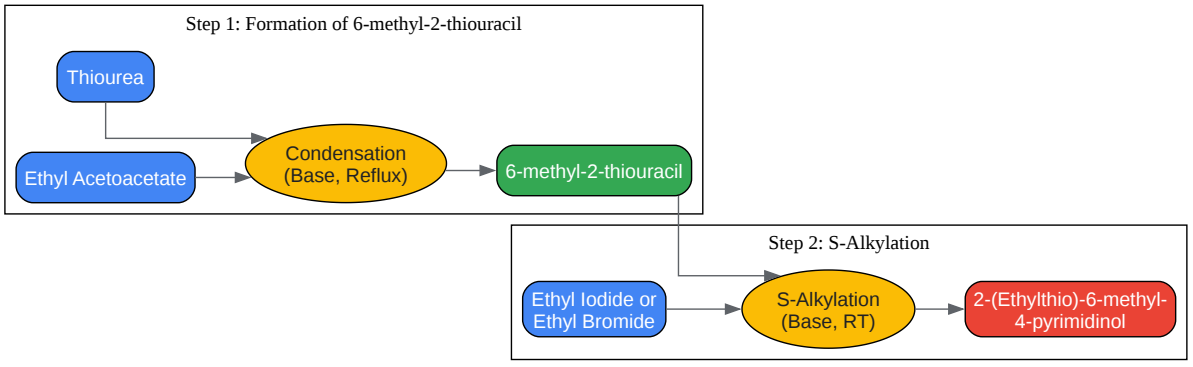
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Step 2: Synthesis of 2-(ethylthio)-6-methyl-4-pyrimidinol

This S-alkylation procedure is based on methods reported for similar thiouracils[4].

- Materials:
  - 6-methyl-2-thiouracil (from Step 1)
  - Sodium hydroxide or sodium methoxide
  - Ethyl iodide or ethyl bromide
  - Methanol or Dimethylformamide (DMF)
- Procedure:
  - Dissolve 6-methyl-2-thiouracil (1.0 equivalent) in methanol or DMF in a round-bottom flask.
  - Add sodium hydroxide or sodium methoxide (1.1 equivalents) to the solution and stir until a clear solution is formed.
  - Add ethyl iodide or ethyl bromide (1.1 equivalents) dropwise to the reaction mixture at room temperature.
  - Stir the reaction mixture at room temperature for 2-4 hours. Monitor the reaction by TLC.
  - Upon completion, pour the reaction mixture into ice-cold water to precipitate the product.
  - Filter the solid, wash with cold water, and dry.
  - Recrystallize the crude product from a suitable solvent such as ethanol or an ethanol/water mixture to obtain pure 2-(ethylthio)-6-methyl-4-pyrimidinol.

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Diagram of the classical two-step synthesis.

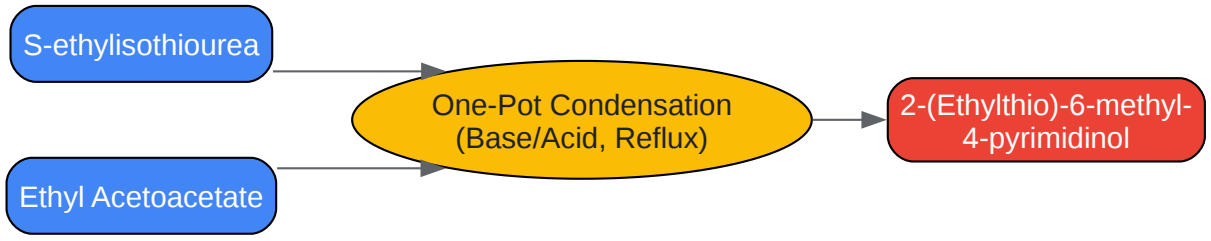
Protocol 2: Modern One-Pot Synthesis

This protocol is a plausible adaptation of modern one-pot procedures for the synthesis of 2-alkylthio-4-pyrimidones.

- Materials:
  - S-ethylisothiourea hydrobromide or hydrochloride
  - Ethyl acetoacetate
  - A suitable base (e.g., potassium carbonate or DBU)
  - A suitable acid (e.g., acetic acid or p-toluenesulfonic acid)
  - A suitable solvent (e.g., ethanol or isopropanol)
- Procedure:

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- To a solution of S-ethylisothiourea salt (1.2 equivalents) and ethyl acetoacetate (1.0 equivalent) in a suitable solvent, add the base (2.5 equivalents).
- Heat the mixture to a moderate temperature (e.g., 50-60 °C) and stir for 1-2 hours.
- After the initial condensation, add the acid (e.g., 2.0 equivalents) to promote cyclization.
- Heat the reaction mixture to reflux for 4-6 hours, monitoring by TLC.
- Cool the reaction mixture to room temperature and concentrate under reduced pressure to remove the solvent.
- Add water to the residue and adjust the pH to neutral with a suitable base.
- Filter the precipitated solid, wash with water, and dry.
- Recrystallize from a suitable solvent to obtain pure 2-(ethylthio)-6-methyl-4-pyrimidinol.



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Diagram of the modern one-pot synthesis.

Potential Applications and Biological Activity

The thiopyrimidine scaffold is a well-known pharmacophore, and derivatives of 2-thiopyrimidine have shown a wide range of biological activities.

- Antiviral and Antifungal Activity: 2-(Ethylthio)-6-methyl-4-pyrimidinol has been investigated for its potential as an active pharmaceutical ingredient in the development of antiviral and antifungal medications[2]. The pyrimidine ring is a core component of nucleobases, and its

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analogs can interfere with viral and fungal nucleic acid synthesis or other essential enzymatic pathways.

- Agricultural Applications: The compound has also been explored for its use in the agricultural industry as a potential pesticide or herbicide[2]. Pyrimidine derivatives are known to be effective fungicides, and the specific structural features of 2-(ethylthio)-6-methyl-4-pyrimidinol may allow it to effectively control plant pathogens and unwanted weeds, potentially leading to increased crop yields[2].

- Drug Development Intermediate: Due to its functional groups, 2-(ethylthio)-6-methyl-4-pyrimidinol can serve as a versatile intermediate in the synthesis of more complex molecules. The hydroxyl group can be converted to a leaving group for nucleophilic substitution, and the ethylthio group can be oxidized to a sulfoxide or sulfone, which can also act as a leaving group in nucleophilic aromatic substitution reactions. This allows for the introduction of various substituents at the 2 and 4 positions of the pyrimidine ring, enabling the generation of libraries of compounds for drug discovery screening.

Conclusion

2-(Ethylthio)-6-methyl-4-pyrimidinol is a compound with significant potential, stemming from the rich chemical and biological landscape of the thiopyrimidine family. While its specific history is intertwined with the broader development of pyrimidine synthesis, modern and classical methods provide accessible routes to its preparation. The predicted physicochemical properties and potential biological activities in medicine and agriculture make it a compelling target for further investigation. This guide provides a solid foundation for researchers and scientists to explore the synthesis, characterization, and application of this promising molecule.

References

- LookChem. 2-(ETHYLTHIO)-6-METHYLPYRIMIDIN-4-OL. [Link]

- Synthesis and characterization of some new derivatives from 6- methyl 2-thiouracil. IOSR Journal of Applied Chemistry.
- Preparation and biological properties of 2-thio-containing pyrimidines and their condensed analogs. SpringerLink.
- Synthesis and characterization of 2-arylalkylthio-6-methyl pyrimidine-4-(3h)-one based on meldrum's acid.

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- Synthesis and Antifungal Activity of Pyrimidine Derivatives Containing an Amide Moiety. Frontiers in Chemistry.
- Synthesis, Spectral Characterization and Analgesic Activity of 2-Methylthio-1,4-Dihydropyrimidines.
- Synthesis of 4,6-Dimethylpyrimidine 2-Thiosubstituted Derivatives and Their Preliminary Biological Evaluation.
- Reaction of 2-alkylthio-6-amino-pyrimidin-4(3H)-ones with ethyl bromopyruvate. Synthesis of furo-[2,3-d]-pyrimidine and furo[3,2-e]imidazo-[1,2-c]pyrimidine carboxylates.
- A kind of synthetic method of 4,6-dichloro-2-methylthio-5-nitropyrimidine.
- EP0326389B1 - Process for preparing 4-hydroxypyrimidine.
- 6-methyluracil. Organic Syntheses.
- Antitubercular 2-Pyrazolylpyrimidinones: Structure–Activity Relationship and Mode-of-Action Studies. SAMRC InfoSpace.
- CN102399196A - Synthesis method of 4, 6-dihydroxy-2-methylpyrimidine.
- Synthesis and anticonvulsant activity of 6-methyl-2-((2-oxo-2-arylethyl)thio)pyrimidin-4(3H)
- 6-methylthiouracil and 6-methyluracil derivatives synthesized by reaction of acetylketene with thiourea and urea compounds in presence of Yb(TFA)3.
- WO2021113282A1 - Process for synthesis of a 2-thioalkyl pyrimidine.

- Synthesis and properties of 3-(ethylthio)-9-methyl-6-(alkylthio)pyrazolo[1,5-d][1][2][6]triazolo[3,4-f][1][2][6]triazines. Current issues in pharmacy and medicine: science and practice.

- US3213144A - Production of 2-(ethylthio) ethanol.
- In vitro proliferative activity of 6-substituted uracil derivatives. Journal of Pharmacy & Pharmacognosy Research.
- Visible-light driven regioselective synthesis, characterization and binding studies of 2-aroyl-3-methyl-6,7-dihydro-5H-thiazolo[3,2-a]pyrimidines with DNA and BSA using biophysical and computational techniques.
- Solvent and Catalyst free synthesis of 3, 4-dihydropyrimidin-2(1H)- ones/thiones by Twin Screw Extrusion. Semantic Scholar.
- (12) United States Patent (10)
- 2-(Ethylthio)-6-methylpyrimidin-4-ol. BLDpharm.

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Sources

- 1. iosrjournals.org [iosrjournals.org]
- 2. Cas 3019-18-9,2-(ETHYLTHIO)-6-METHYLPYRIMIDIN-4-OL | lookchem [lookchem.com]
- 3. DSpace [infospace.mrc.ac.za]
- 4. researchgate.net [researchgate.net]
- 5. 3019-18-9|2-(Ethylthio)-6-methylpyrimidin-4-ol|BLD Pharm [bldpharm.com]
- 6. researchgate.net [researchgate.net]

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